

Formulating Cosmetics with Dipropyl Adipate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dipropyl adipate*

Cat. No.: *B086888*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipropyl adipate is a versatile diester that serves as a valuable multifunctional ingredient in cosmetic and pharmaceutical formulations. As the ester of n-propyl alcohol and adipic acid, it is a clear, colorless, and practically odorless liquid. Its inherent properties as a non-occlusive emollient, a potent solvent, and a texture enhancer make it a compelling choice for a wide range of topical products. This document provides detailed application notes, experimental protocols, and quantitative data to guide researchers, scientists, and drug development professionals in effectively utilizing **dipropyl adipate** in their formulations. Its primary functions include improving the sensory profile of products by imparting a light, non-greasy feel, enhancing spreadability, and effectively dissolving active ingredients and UV filters.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical and Sensory Properties

Dipropyl adipate is characterized by its low viscosity and excellent spreading capabilities, which contribute to a desirable sensory experience in topical formulations.[\[2\]](#)[\[4\]](#) Its ability to reduce the tackiness of heavier emollients makes it particularly suitable for creating elegant and lightweight textures.[\[3\]](#)

Table 1: Physicochemical Properties of **Dipropyl Adipate**

Property	Value	Reference
Appearance	Clear, colorless liquid	[5]
Odor	Mild, alcoholic	[6]
Solubility	Soluble in alcohols, glycols, ketones, esters, aromatic and aliphatic solvents, mineral and vegetable oils. Insoluble in water.[4]	
Specific Gravity (20°C)	0.979 - 0.983	[6]
Refractive Index (20°C)	1.429 - 1.433	[6]
Boiling Point	273 - 274 °C	[6]
Melting Point	-15.7 °C	[6]
Flash Point	122.78 °C	[6]
Viscosity (303K - 333K)	1.3 - 8.3 mPa·s	[7][8]

Table 2: Comparative Sensory Performance of Emollients

Sensory Attribute	Dipropyl Adipate	Isodecyl Neopentanoate	Isocetyl Stearate	Octyldodecyl Stearoyl Stearate
Initial Spreading	High	Medium-High	Medium	Low
Skin Feel After Application	Light, Dry	Light, Dry	Medium	Heavy
Residue After Spreading	Very Low	Low	Medium	High
Tackiness	Non-tacky	Low	Medium	High
Shine	Low	Low-Medium	Medium	High

(Data adapted from in-vivo sensory evaluation studies comparing multiple emollients.)

Key Applications and Formulation Considerations

Emollient in Skin Care

Dipropyl adipate is an excellent emollient for daily wear lotions, creams, and serums where a light, non-greasy after-feel is desired.[2] It forms a non-occlusive film on the skin, which helps to reduce moisture loss while allowing the skin to breathe.

Solvent for UV Filters in Sunscreens

A significant application of **dipropyl adipate** is as a solvent for solid organic UV filters, such as avobenzone and oxybenzone.[9][10] Its high polarity may also contribute to the photostabilization of avobenzone.[9] The use of **dipropyl adipate** can lead to sunscreen formulations that are not only effective but also possess a more pleasing aesthetic and lighter skin feel.[3]

Table 3: Solubility of Common Cosmetic Ingredients

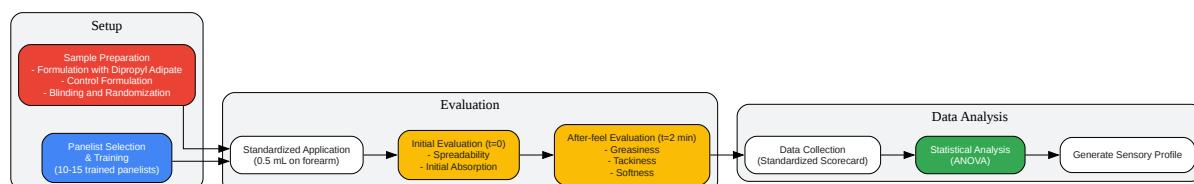
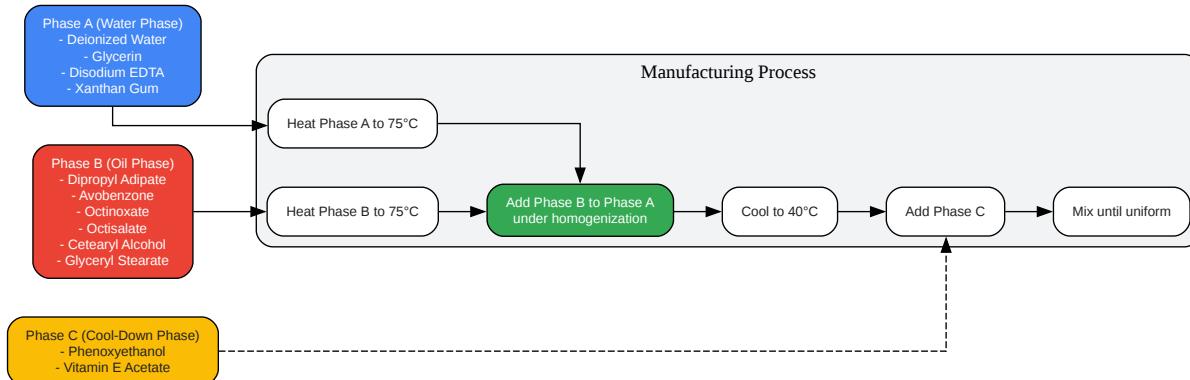
Ingredient	Solvent	Solubility	Reference
Avobenzone	Octinoxate	Up to 26%	[10]
Avobenzone	Homosalate	19%	[10]
Avobenzone	Octyl Salicylate	21%	[10]
Avobenzone	Isopropanol, DMSO, Decyl Oleate, Capric/Caprylic Triglyceride, other oils	Soluble	[11] [12]
Oxybenzone	Organic Solvents	Readily Soluble	[13]
Retinyl Palmitate	Chloroform, Ether, Vegetable Oils	Soluble	[6] [14]
Retinyl Palmitate	Alcohol	Slightly Soluble	[6] [14]
Vitamin E Acetate	Hydrocarbons, Alcohols, Fats, Oils	Soluble	[15]
Vitamin E Acetate	Propylene Glycol	Soluble	[2]

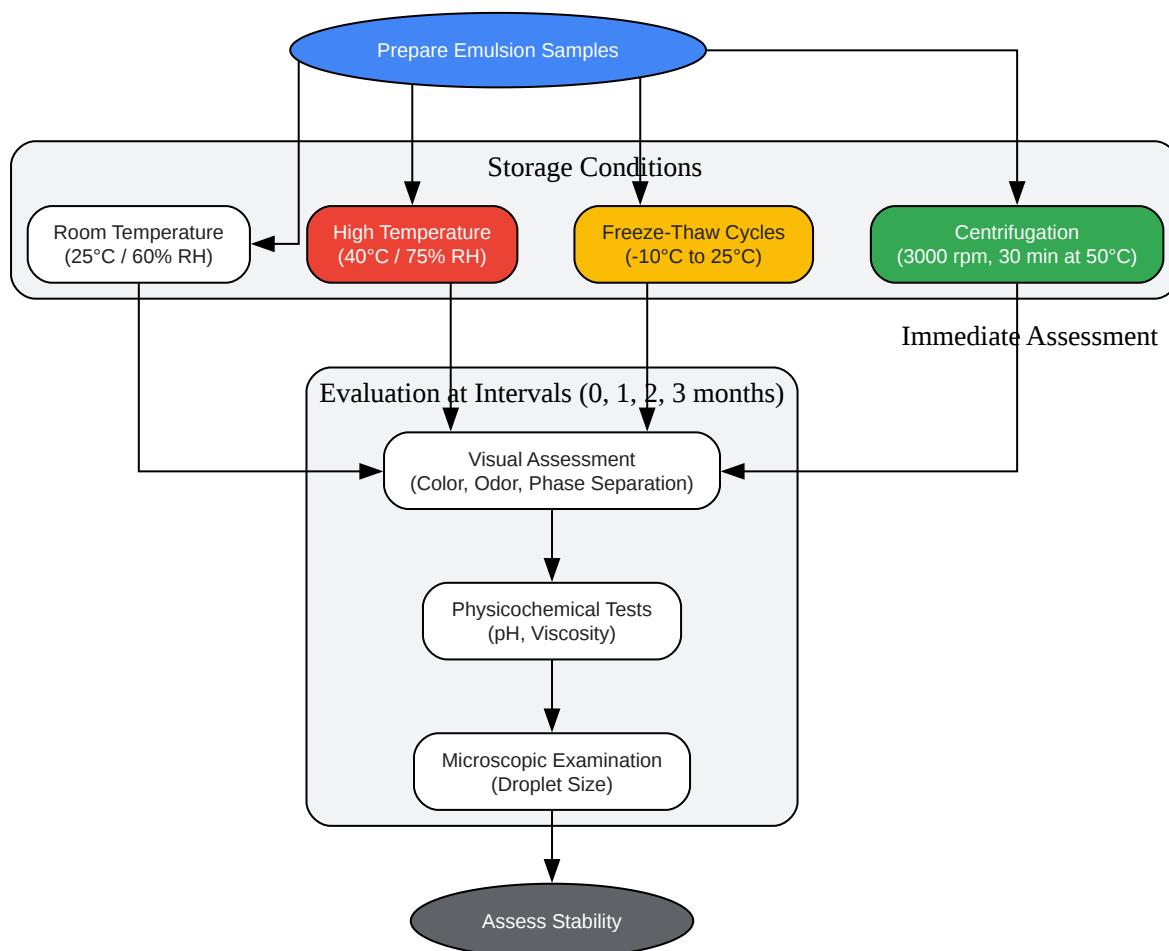
Note: While specific solubility data for **dipropyl adipate** is not extensively published in a comparative table format, its widespread use in sunscreens as a solvent for UV filters indicates good solvency for these compounds.

Experimental Protocols

Protocol 1: Preparation of an Oil-in-Water (O/W) Sunscreen Lotion (SPF 30)

This protocol outlines the preparation of a broad-spectrum SPF 30 sunscreen lotion utilizing **dipropyl adipate** as a primary solvent for the UV filters and as an emollient to achieve a light, non-greasy feel.





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